

physical and chemical properties of 4-Ethyl-3,4-dimethyloctane

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Compound of Interest

Compound Name: 4-Ethyl-3,4-dimethyloctane

Cat. No.: B14551520

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An In-depth Technical Guide to 4-Ethyl-3,4-dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethyl-3,4-dimethyloctane is a branched alkane with the molecular formula C₁₂H₂₆. As a saturated hydrocarbon, it is a non-polar compound with physical and chemical properties characteristic of other alkanes of similar molecular weight. This technical guide provides a summary of its known physical and chemical properties, detailed experimental protocols for their determination, and a visualization of its key identifiers. Due to the limited availability of experimental data for this specific isomer, many of the presented values are computed.

Data Presentation: Physical and Chemical Properties

The following tables summarize the available quantitative data for **4-Ethyl-3,4-dimethyloctane**. It is important to note that most of this data is computed and not derived from direct experimental measurement.

Identifier	Value	Source
IUPAC Name	4-Ethyl-3,4-dimethyloctane	[1]
CAS Number	62183-60-2	[1] [2]
Molecular Formula	C12H26	[1] [2]
Molecular Weight	170.3348 g/mol	[1] [2]
Canonical SMILES	CCCC(C)(CC)C(C)CC	[1]
InChI	InChI=1S/C12H26/c1-6-9-10-12(5,8-3)11(4)7-2/h11H,6-10H2,1-5H3	[1]
InChIKey	WBKPODGAYHVUMM-UHFFFAOYSA-N	[1]

Computed Physical Property	Value	Source
Boiling Point (Predicted)	Not available in free resources	
Melting Point (Predicted)	Not available in free resources	
Density (Predicted)	Not available in free resources	
Flash Point (Predicted)	Not available in free resources	
Vapor Pressure (Predicted)	Not available in free resources	
LogP (Octanol-Water Partition Coefficient)	5.8	[3]
Refractive Index (Predicted)	Not available in free resources	
Polarizability	Not available in free resources	

Chemical Properties and Reactivity

As a saturated alkane, **4-Ethyl-3,4-dimethyloctane** is relatively inert under normal conditions. Its chemical reactivity is characterized by the following:

- Combustion: Like all hydrocarbons, it will undergo combustion in the presence of excess oxygen to produce carbon dioxide and water, releasing a significant amount of energy.
- Halogenation: In the presence of ultraviolet light, it can undergo free-radical substitution reactions with halogens (e.g., chlorine, bromine).
- Cracking: At high temperatures and/or in the presence of a catalyst, the carbon-carbon bonds can break in a process called cracking, yielding smaller, more volatile alkanes and alkenes.

Due to its non-polar nature, **4-Ethyl-3,4-dimethyloctane** is expected to be soluble in other non-polar organic solvents and insoluble in polar solvents like water.

Experimental Protocols

While specific experimental data for **4-Ethyl-3,4-dimethyloctane** is not readily available, the following are detailed methodologies for determining the key physical properties of branched alkanes.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient way to determine the boiling point of a small liquid sample.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)

- Mineral oil

Procedure:

- Add a small amount of **4-Ethyl-3,4-dimethyloctane** to the small test tube.
- Place the capillary tube (sealed end up) into the test tube.
- Attach the test tube to the thermometer.
- Place the thermometer and attached test tube into the Thiele tube, ensuring the sample is level with the side arm.
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of liquid **4-Ethyl-3,4-dimethyloctane** can be determined using a pycnometer or a digital density meter.

Using a Pycnometer:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Record the mass of the pycnometer filled with water.
- Empty and dry the pycnometer.

- Fill the pycnometer with **4-Ethyl-3,4-dimethyloctane** and return it to the water bath to reach the same temperature.
- Record the mass of the pycnometer filled with the sample.
- Calculate the density of the sample using the known density of water at that temperature.

Structural Elucidation and Purity Assessment

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for separating and identifying components of a mixture.

Protocol Outline:

- Sample Preparation: Dilute a small amount of **4-Ethyl-3,4-dimethyloctane** in a volatile organic solvent (e.g., hexane).
- Injection: Inject the sample into the GC.
- Separation: The sample is vaporized and travels through a capillary column. The retention time (the time it takes for the compound to pass through the column) can be used for identification when compared to a known standard.
- Detection (MS): As the compound elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum is a unique fingerprint of the molecule and can be used to confirm its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of a molecule.

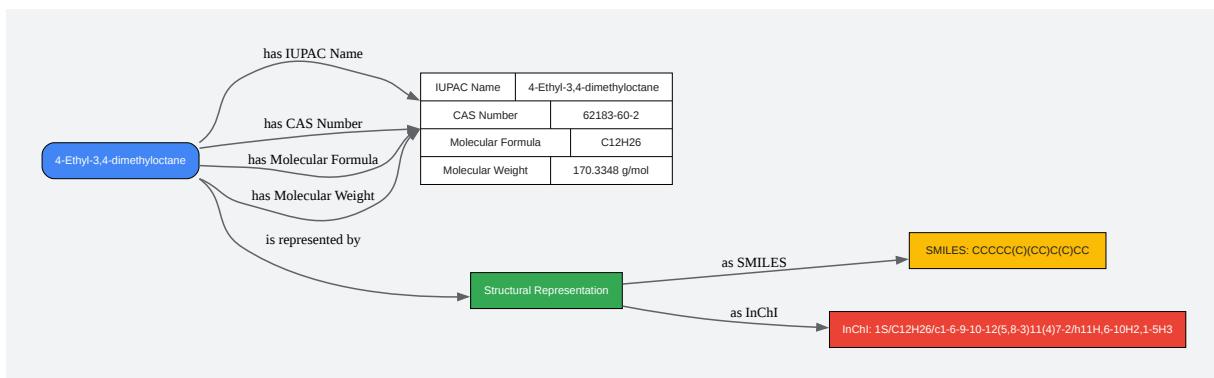
Protocol Outline:

- Sample Preparation: Dissolve a small amount of **4-Ethyl-3,4-dimethyloctane** in a deuterated solvent (e.g., CDCl_3).
- Data Acquisition: Place the sample in the NMR spectrometer and acquire the ^1H and ^{13}C spectra.

- Spectral Analysis:

- ^1H NMR: The chemical shifts, integration, and splitting patterns of the proton signals will reveal the different types of hydrogen atoms and their connectivity.
- ^{13}C NMR: The number of signals and their chemical shifts will indicate the number of unique carbon environments in the molecule.

Mandatory Visualization



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Caption: Key identifiers and structural representations of **4-Ethyl-3,4-dimethyloctane**.

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